

Technical Guide: Spectroscopic Characterization of (Cyclobutylmethyl)(1-phenylethyl)amine[1]

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Compound of Interest

Compound Name: (Cyclobutylmethyl)(1-phenylethyl)amine

CAS No.: 356539-85-0

Cat. No.: B3262491

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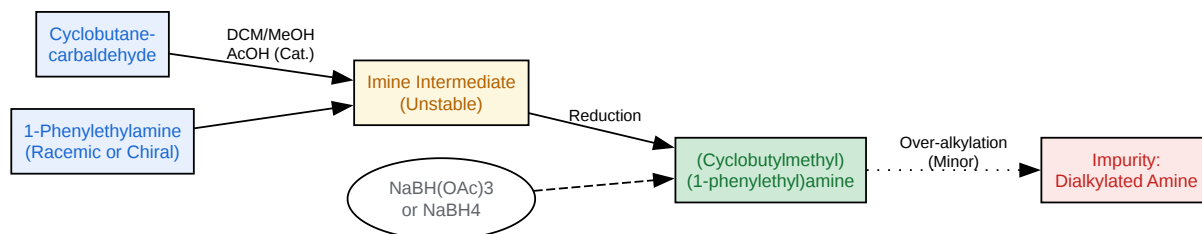
Compound: **(Cyclobutylmethyl)(1-phenylethyl)amine** CAS (Analogous): 24152678
(PubChem CID) Molecular Formula:

Molecular Weight: 189.30 g/mol Physical State: Colorless to pale yellow oil (Free base).[1]

Synthesis & Impurity Profile (Context for Spectroscopy)

To accurately interpret spectra, one must understand the synthetic origin. This compound is typically synthesized via reductive amination of cyclobutanecarbaldehyde with 1-phenylethylamine.[1]

Synthetic Workflow (DOT Visualization)



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Caption: Figure 1. Reductive amination pathway.[1][2][3][4][5][6] Note that over-alkylation is sterically hindered by the alpha-methyl group but remains a potential impurity trace in MS/NMR.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][4][10][11]

The presence of a chiral center at the

-position of the phenylethyl group renders the protons on the cyclobutylmethyl methylene group (

) diastereotopic.[1][7] In high-field NMR (>400 MHz), these may appear as complex multiplets rather than a simple doublet.[1]

H NMR Data (500 MHz,)

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Note
7.20 – 7.35	Multiplet (m)	5H	Ar-H	Phenyl ring protons (overlapping).[1][7]
3.72	Quartet (q, Hz)	1H		Benzylic methine.[1][7] Diagnostic for 1-phenylethyl group.
2.45 – 2.55	Multiplet/dd	2H		Diastereotopic methylene protons adjacent to cyclobutane.[1][7]
2.35	Multiplet (m)	1H	Cyclobutyl-CH	Methine of the cyclobutane ring.[1][7]
1.98 – 2.08	Multiplet (m)	2H	Cyclobutyl-CH	Ring protons (High field).[1]
1.75 – 1.90	Multiplet (m)	2H	Cyclobutyl-CH	Ring protons.[1][7]
1.55 – 1.65	Multiplet (m)	2H	Cyclobutyl-CH	Ring protons.[1][7]
1.31	Doublet (d, Hz)	3H		Methyl doublet.[1][7] Key diagnostic peak.

1.20	Broad Singlet (bs)	1H	Exchangeable.[1] [7] Shift varies with concentration.
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C NMR Data (125 MHz,)

Shift (, ppm)	Assignment	Note
145.5	Ar-C (Ipso)	Quaternary carbon attached to the chiral center.[1][7]
128.4	Ar-C (Meta)	Intensity 2C.[1][7]
126.8	Ar-C (Para)	Intensity 1C.[1][7]
126.5	Ar-C (Ortho)	Intensity 2C.[1][7]
58.2		Chiral center carbon.[1][7]
54.1		Methylene linker to cyclobutane.[1]
35.8	Cyclobutyl-CH	Methine ring carbon.[1][7]
28.4	Cyclobutyl-CH	Ring methylene (C2/C4).[1][7]
24.5		Methyl group.[1][5][7]
18.6	Cyclobutyl-CH	Ring methylene (C3 - furthest from substituent).[1][7]

Mass Spectrometry (EI-MS)[1][13][14]

Electron Ionization (EI) mass spectrometry of secondary amines is dominated by

-cleavage.[1] For this molecule, cleavage can occur on either side of the nitrogen atom, but the stability of the resulting fragments dictates the abundance.

Fragmentation Pathway Analysis[1]

- Molecular Ion (

): m/z 189 (Weak, typical for aliphatic amines).[1]
- Base Peak (Predicted):
 - cleavage on the phenylethyl side is favored due to resonance stabilization, but
 - cleavage on the cyclobutyl side is also kinetically rapid.[1]
 - Loss of

(M-15): m/z 174.[1]
 - Loss of Cyclobutyl radical (

): Generates ion

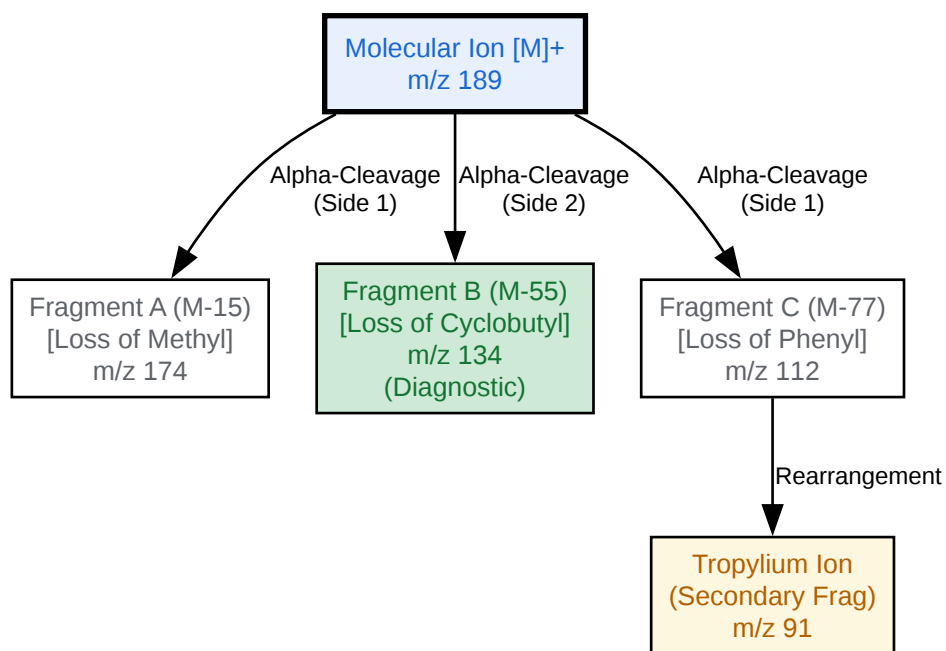
.[1] Mass:

.[1][7]
 - Loss of Phenylethyl radical: Generates ion

.[1] Mass:

.[1][7]

MS Fragmentation Diagram (DOT)[1]



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Caption: Figure 2. Primary fragmentation pathways in EI-MS. The m/z 134 ion is a key diagnostic marker for the N-benzyl linkage.[1][7]

Infrared (IR) Spectroscopy[1]

The IR spectrum will show characteristics of a secondary amine and a mono-substituted benzene ring.[7]

Wavenumber ()	Intensity	Assignment	Description
3300 – 3350	Weak/Broad		Secondary amine stretch.[1][7] Often weak in liquid films.
3020 – 3080	Medium		Aromatic C-H stretching.[1]
2850 – 2960	Strong		Aliphatic C-H stretching (Cyclobutyl and Methyl).[1]
1600, 1495, 1450	Medium		Aromatic ring breathing modes.[1]
700, 760	Strong		Mono-substituted benzene (out-of-plane bending).[1][7]

Experimental Protocols

To ensure data integrity and reproducibility (E-E-A-T), follow these standardized protocols for sample preparation.

Protocol A: NMR Sample Preparation

Objective: Eliminate concentration-dependent shifts in the N-H proton.[1][7]

- Solvent: Use

(99.8% D) neutralized with basic alumina if the amine is acid-sensitive, though this compound is stable.[1]

- Concentration: Dissolve 10–15 mg of the free base oil in 0.6 mL of solvent.
- Reference: Use TMS (0.00 ppm) or the residual

peak (7.26 ppm) as the internal standard.

- Acquisition: Run at 298 K. For

C, a minimum of 256 scans is recommended to resolve the quaternary carbons.

Protocol B: GC-MS Analysis

Objective: Confirm purity and fragmentation pattern.^[1]

- Column: HP-5MS or equivalent (5% phenyl methyl siloxane).^[1]

- Inlet: 250°C, Split ratio 20:1.

- Temperature Program: Hold 60°C for 2 min

Ramp 15°C/min to 280°C

Hold 5 min.

- Ionization: EI mode at 70 eV.

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